

An In-depth Technical Guide to the Physical Properties of Diglyme-d14

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Compound of Interest

Compound Name: Diglyme-d14

Cat. No.: B569441

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This technical guide provides a comprehensive overview of the boiling and melting points of **Diglyme-d14** (Perdeuterated di(ethylene glycol) dimethyl ether). The information is intended for researchers, scientists, and professionals in drug development who utilize deuterated solvents and reagents. This document includes key physical data, detailed experimental protocols for determining these properties, and a workflow diagram for the experimental process.

Core Physical Properties of Diglyme-d14

Diglyme-d14 is the deuterated analog of Diglyme, where all 14 hydrogen atoms have been replaced with deuterium. This isotopic substitution can lead to slight variations in physical properties compared to the non-deuterated form. The experimentally determined boiling and melting points are crucial for its application in various chemical reactions and analytical procedures.

Data Presentation

The following table summarizes the key physical properties of **Diglyme-d14**. For comparison, the properties of its non-deuterated counterpart, Diglyme, are also included.

| Property | Diglyme-d14 | Diglyme (non-deuterated) |
|-------------------|---|---|
| Molecular Formula | C ₆ D ₁₄ O ₃ | C ₆ H ₁₄ O ₃ |
| Molecular Weight | 148.26 g/mol | 134.17 g/mol |
| Boiling Point | 162 °C[1] | 162 °C[2][3][4][5] |
| Melting Point | -68 °C[1][3] | -64 °C[2][4][5][6] |

Experimental Protocols

The determination of boiling and melting points is a fundamental procedure in chemical analysis for identifying and assessing the purity of a compound. The capillary method is a widely accepted and common technique for these measurements.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point of a solid compound using a melting point apparatus or a Thiele tube.

Apparatus:

- Glass capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or DigiMelt) or Thiele tube setup
- Thermometer
- Heating medium (silicone oil for Thiele tube)
- Mortar and pestle (if sample needs to be pulverized)

Procedure:

- Sample Preparation: Ensure the **Diglyme-d14** sample is completely frozen and in a fine powdered form. If necessary, grind the solid sample using a mortar and pestle.

- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material. Tap the sealed end of the tube on a hard surface to compact the sample into a column of 2-3 mm in height at the bottom of the tube.
[7]
- Apparatus Setup:
 - Melting Point Apparatus: Place the capillary tube into the sample holder of the apparatus.
[2]
 - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb. Insert the thermometer into the Thiele tube containing heating oil, making sure the rubber band is above the oil level.[1]
- Heating and Observation:
 - Begin heating the apparatus. A rapid heating rate (e.g., 10-20 °C per minute) can be used initially to determine an approximate melting range.[8]
 - Allow the apparatus to cool. For an accurate measurement, repeat the process with a new sample, heating rapidly until the temperature is about 15-20 °C below the approximate melting point.
 - Reduce the heating rate to 1-2 °C per minute.[7]
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point.[1] Pure substances typically have a sharp melting range of 0.5-1.0 °C.[1]

Boiling Point Determination (Capillary Method)

This protocol outlines the micro-method for determining the boiling point of a liquid using a Thiele tube.

Apparatus:

- Small test tube (e.g., a fusion tube)

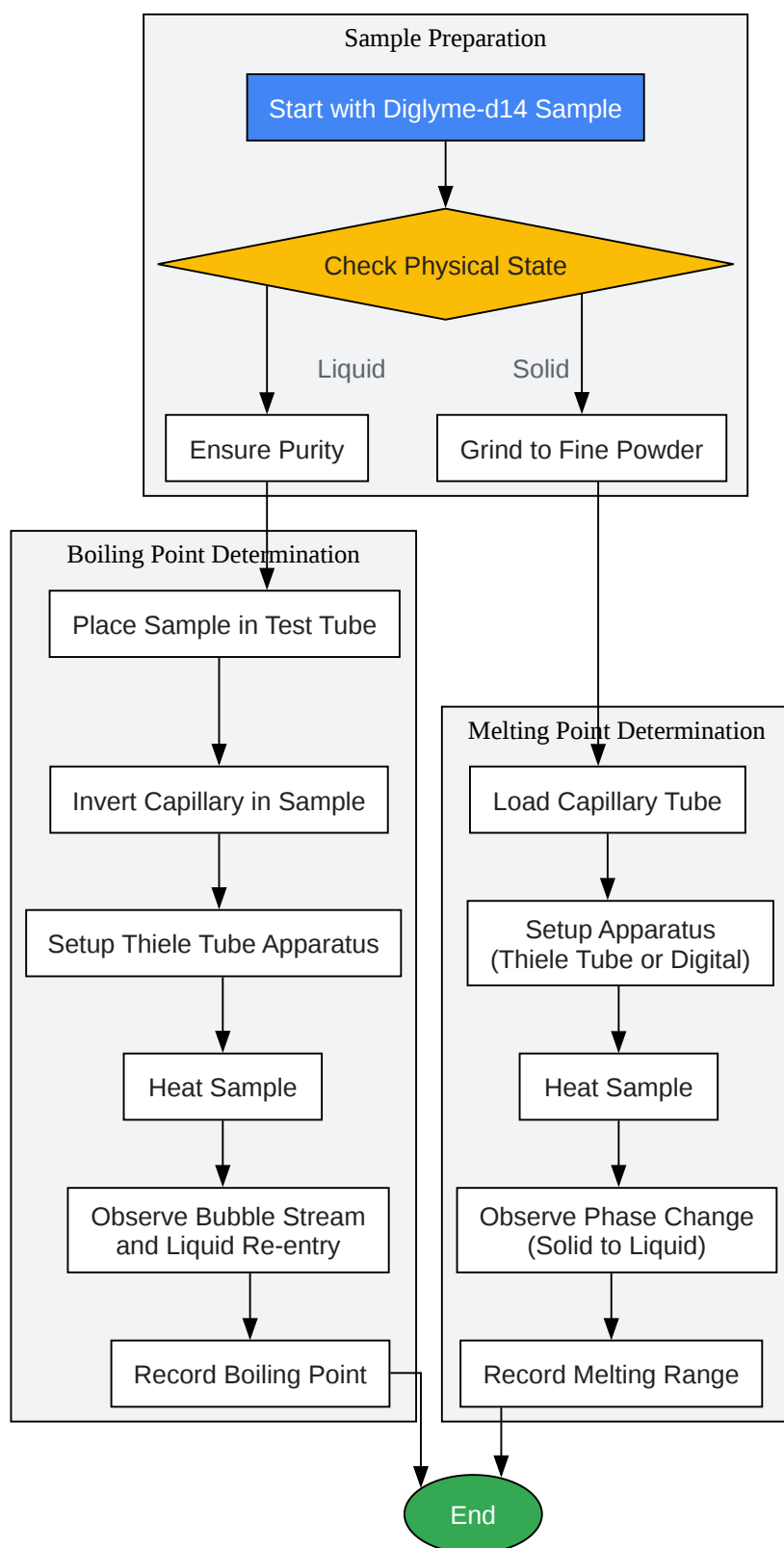
- Glass capillary tube (sealed at one end)
- Thiele tube filled with silicone oil
- Thermometer
- Rubber band or thread

Procedure:

- **Sample Preparation:** Add approximately 0.5 mL of liquid **Diglyme-d14** into the small test tube.
- **Capillary Inversion:** Place the capillary tube into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.^{[5][9]}
- **Apparatus Setup:** Attach the test tube to a thermometer using a rubber band, aligning the sample with the thermometer bulb. Secure the assembly in the Thiele tube.^{[6][9]}
- **Heating:** Gently heat the side arm of the Thiele tube with a Bunsen burner or a microburner. The shape of the tube will ensure uniform heating of the oil via convection currents.^{[9][10]}
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. This occurs as the air trapped inside expands and is displaced by the vapor of the sample.^[9] Continue heating until a vigorous and continuous stream of bubbles is observed.
- **Data Recording:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.^{[6][9]} This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physical properties of **Diglyme-d14**.



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Workflow for Determining Physical Properties of **Diglyme-d14**.

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